

Application Note: Synthesis and Handling of 4-Phenylmorpholine-2,6-dione

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Compound of Interest

Compound Name: 4-Phenylmorpholine-2,6-dione

CAS No.: 56956-66-2

Cat. No.: B1296701

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Introduction & Scope

4-Phenylmorpholine-2,6-dione (CAS: 2055-63-2) is the cyclic anhydride of

-phenyliminodiacetic acid. Unlike its substituted morpholine counterparts (e.g., phenmetrazine) which are pharmacologically active CNS stimulants, the 2,6-dione is a reactive chemical intermediate.

It is primarily utilized in:

- **Polymer Chemistry:** As a monomer for the synthesis of poly(ester amides) and biodegradable polyanhydrides.
- **Medicinal Chemistry:** As an activated acylating agent for synthesizing bis-dioxopiperazines (e.g., Dexrazoxane analogues) and for introducing the -phenyliminodiacetic acid moiety into peptides.

Critical Distinction: This molecule is moisture-sensitive. Upon exposure to atmospheric humidity, it hydrolyzes back to its dicarboxylic acid precursor. This guide focuses on the

anhydrous synthesis and handling required to maintain reagent integrity.

Strategic Retrosynthesis

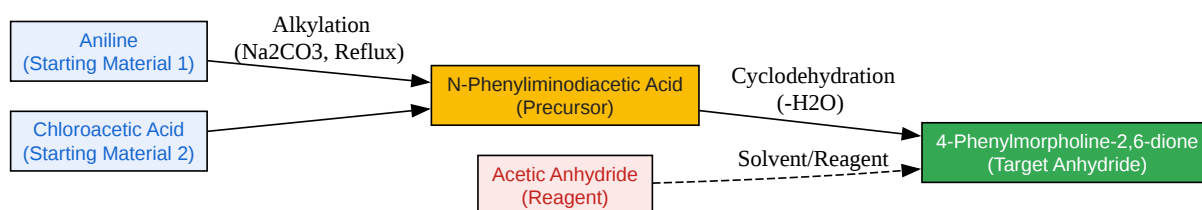
To ensure high purity, the synthesis is approached via the cyclodehydration of

-phenyliminodiacetic acid. The choice of dehydrating agent is critical; while thionyl chloride () is a potent dehydrator, it generates HCl and sulfur dioxide byproducts that can be difficult to remove from the solid product.

Selected Pathway: Acetic Anhydride Dehydration. This method is preferred because the byproduct (acetic acid) acts as a solvent and can be removed under vacuum or by washing with non-polar solvents, yielding a cleaner crystalline product.

Reaction Scheme

The transformation involves the intramolecular loss of water between the two carboxylic acid groups.



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Figure 1: Chemical pathway from basic commodity chemicals to the target anhydride.

Starting Materials & Reagents

The quality of the final anhydride is directly dependent on the dryness of the starting materials.

A. Primary Precursor

Component	Chemical Name	CAS No.	Grade Requirement	Role
Precursor	- Phenyliminodiacetic acid	1137-73-1	>98% (HPLC)	The backbone structure.[1] Must be free of mono-acid impurities.
Impurity	-Phenylglycine	103-01-5	<0.5%	Common impurity; leads to side reactions.

B. Critical Reagents

Reagent	Role	Specifications	Handling Notes
Acetic Anhydride	Dehydrating Agent & Solvent	ACS Reagent, >99%	Lachrymator. Must be stored under inert gas. [2]
Diethyl Ether	Wash Solvent	Anhydrous, BHT stabilized	Used to remove acetic acid/anhydride traces.
Toluene	Recrystallization Solvent	Dry (Na wire or Sieves)	Optional for purification if direct precipitation fails.

Experimental Protocols

Protocol A: Synthesis of 4-Phenylmorpholine-2,6-dione

Standard Dehydration Method

Objective: Convert 10g of

-phenyliminodiacetic acid to the anhydride.

Safety Prerequisite: Perform all operations in a functioning fume hood. Acetic anhydride causes severe burns and eye damage.

Step-by-Step Methodology:

- Setup: Equip a 100 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser. Attach a drying tube (CaCl₂) to the top of the condenser to exclude atmospheric moisture.
- Charging: Add 10.0 g (47.8 mmol) of 2-phenyliminodiacetic acid to the flask.
- Reagent Addition: Add 30 mL of Acetic Anhydride.
 - Note: This represents a large excess, serving as both solvent and reagent.[\[3\]](#)
- Reaction:
 - Heat the mixture to gentle reflux (approx. 140°C oil bath temperature).
 - Stir for 15–30 minutes.
 - Endpoint: The reaction is complete when the solid fully dissolves and the solution becomes clear (usually turns slightly yellow).
 - Caution: Do not over-reflux (beyond 1 hour), as thermal decomposition can darken the product.
- Crystallization:
 - Remove the heat source and allow the flask to cool to room temperature.
 - The anhydride should crystallize spontaneously upon cooling.
 - Troubleshooting: If no crystals form, concentrate the solution on a rotary evaporator (remove ~15 mL of solvent) and cool in an ice bath.
- Isolation:
 - Filter the crystalline solid rapidly using a Buchner funnel.

- Crucial Wash Step: Wash the filter cake 3 times with cold, anhydrous diethyl ether (3 x 15 mL). This removes residual acetic acid and acetic anhydride without hydrolyzing the product.
- Drying: Dry the product in a vacuum desiccator over P
O
or silica gel for 12 hours.

Expected Yield: 7.5 – 8.5 g (82–93%) Melting Point: 228–230°C (Decomposes)

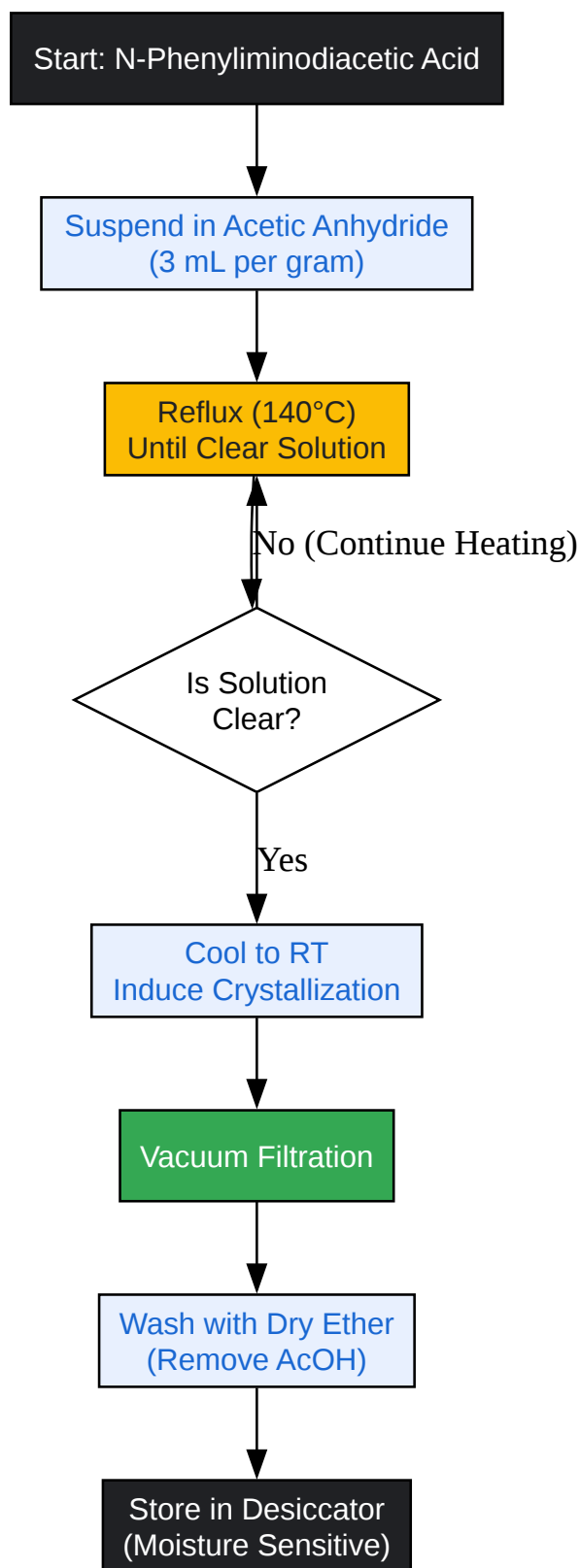
Protocol B: Precursor Synthesis (If Commercial Acid is Unavailable)

Double Alkylation of Aniline

- If
- phenyliminodiacetic acid is not available, it must be synthesized from aniline.
- Reaction: Mix Aniline (1 eq) with Chloroacetic acid (2.2 eq) in aqueous Sodium Carbonate (neutralize chloroacetic acid first).
 - Reflux: Boil for 4–6 hours.
 - Workup: The solution will contain the disodium salt. Cool and acidify with HCl to pH ~2.
 - Purification: The diacid precipitates.[4] Recrystallize from water/ethanol to ensure the removal of the mono-acid (
-phenylglycine). Purity here is critical for the success of Protocol A.

Workflow Visualization

The following diagram illustrates the decision logic and workflow for the synthesis and purification.



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Figure 2: Operational workflow for the conversion of the diacid to the 2,6-dione.

Storage and Stability

- **Moisture Sensitivity:** The anhydride ring is thermodynamically unstable relative to the open-chain diacid in the presence of water.
- **Storage:** Store in a tightly sealed vial, taped with Parafilm, inside a desiccator containing active desiccant.
- **Shelf Life:** 6 months if kept dry. If the solid turns into a sticky paste or loses its crystalline definition, it has likely hydrolyzed.
- **Re-purification:** Hydrolyzed material can be "regenerated" by repeating Protocol A (refluxing in acetic anhydride).

References

- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (See section on Cyclic Anhydrides).
- Tiyafoonchai, W., & Limpeanchob, N. (2007). Formulation and characterization of amphotericin B-chitosan-dextran sulfate nanoparticles. International Journal of Pharmaceutics, 329(1-2), 142-149. (Contextualizes the use of anhydride precursors in polymer modifications).
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 16363, N-Phenyliminodiacetic acid. (Precursor Data).
- ChemicalBook. (2023). **4-Phenylmorpholine-2,6-dione** Product Properties and Synthesis.

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Sources

- 1. printo.2promojournal.com [printo.2promojournal.com]

- [2. Substituted phenylmorpholine - Wikipedia \[en.wikipedia.org\]](#)
- [3. A Stoichiometric Solvent-Free Protocol for Acetylation Reactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. jazanu.edu.sa \[jazanu.edu.sa\]](#)
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